

Ethyl 2-(hydroxymethyl)cyclopropanecarboxylate stability and storage conditions

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Compound of Interest

Ethyl 2-

Compound Name: **(hydroxymethyl)cyclopropanecarb
oxylate**

Cat. No.: **B099081**

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An In-depth Technical Guide to the Stability and Storage of **Ethyl 2-(hydroxymethyl)cyclopropanecarboxylate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **Ethyl 2-(hydroxymethyl)cyclopropanecarboxylate**. This document is intended for researchers, scientists, and professionals in the field of drug development who handle or utilize this compound in their work. The information is compiled from publicly available safety data sheets and scientific literature on related chemical structures.

Chemical Profile

Ethyl 2-(hydroxymethyl)cyclopropanecarboxylate is a bifunctional molecule containing a cyclopropane ring, an ethyl ester, and a primary alcohol. Its chemical structure dictates its reactivity and stability profile.

Structure:

Recommended Storage and Handling Conditions

Proper storage and handling are crucial to maintain the integrity of **ethyl 2-(hydroxymethyl)cyclopropanecarboxylate**. The following conditions are recommended based on safety data sheets for this compound and structurally related cyclopropane derivatives.

Parameter	Recommended Condition	Rationale
Temperature	Freezer (-20°C to -10°C).[1] or Refrigerated (2°C to 8°C).[2][3]	To minimize degradation by slowing down chemical reactions.
Atmosphere	Store under an inert gas (e.g., Argon, Nitrogen).[1]	To prevent oxidation, particularly of the primary alcohol.
Container	Tightly closed container.[1][4]	To prevent exposure to moisture and air.
Ventilation	Store in a well-ventilated place.[2][4][5][6]	To safely handle any potential vapors.
Avoidance	Heat, exposure to air, and sources of ignition.[1][5][7]	To prevent thermal degradation and oxidation. The compound is potentially flammable.[4][5][7]

Chemical Stability and Potential Degradation Pathways

While specific stability data for **ethyl 2-(hydroxymethyl)cyclopropanecarboxylate** is not extensively published, an understanding of its functional groups allows for the prediction of its principal degradation pathways. The molecule is generally stable under normal conditions.[1][4] However, it can be susceptible to degradation under certain conditions. The primary sites for degradation are the ethyl ester and the primary alcohol. The strained cyclopropane ring may also undergo ring-opening reactions under harsh conditions.

Hydrolysis of the Ethyl Ester

The ester functional group can undergo hydrolysis, catalyzed by acid or base, to yield 2-(hydroxymethyl)cyclopropanecarboxylic acid and ethanol.[\[8\]](#)[\[9\]](#)

- Acid-Catalyzed Hydrolysis: This is a reversible reaction. To drive the reaction to completion, an excess of water is required.[\[8\]](#)
- Base-Catalyzed Hydrolysis (Saponification): This reaction is irreversible and typically proceeds to completion.[\[9\]](#)

Oxidation of the Primary Alcohol

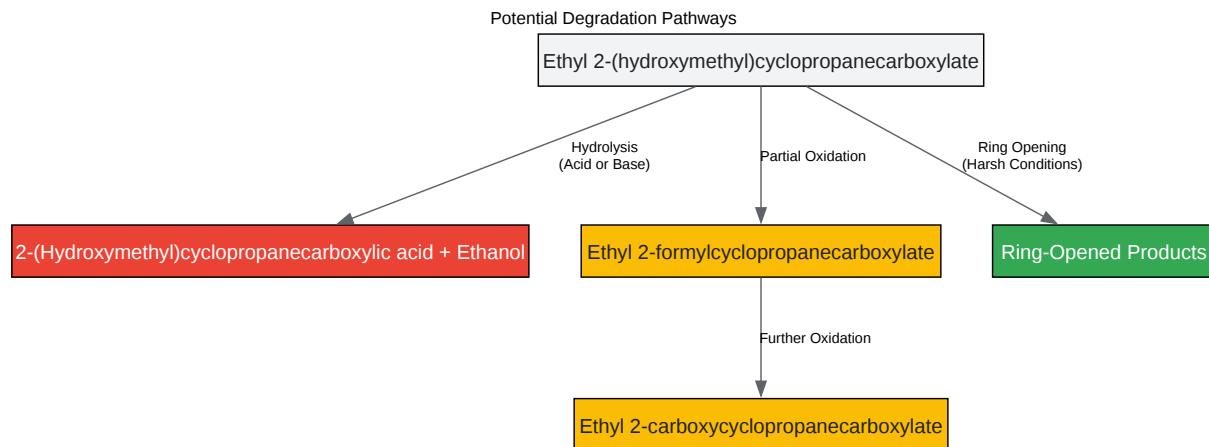
The primary alcohol is susceptible to oxidation.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[10\]](#) Depending on the oxidizing agent and reaction conditions, it can be oxidized to an aldehyde or further to a carboxylic acid.[\[1\]](#)[\[4\]](#)[\[6\]](#)[\[10\]](#)

- Partial Oxidation: Can yield ethyl 2-formylcyclopropanecarboxylate.
- Full Oxidation: Can yield 2-(carboxy)cyclopropanecarboxylic acid ethyl ester.

Ring Opening of the Cyclopropane Ring

The cyclopropane ring is characterized by significant ring strain, making it more reactive than acyclic alkanes.[\[11\]](#)[\[12\]](#) Under certain conditions, such as in the presence of strong acids or catalysts, it can undergo ring-opening reactions.[\[13\]](#)

The following diagram illustrates the potential degradation pathways of **ethyl 2-(hydroxymethyl)cyclopropanecarboxylate**.



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Caption: Proposed degradation pathways for **Ethyl 2-(hydroxymethyl)cyclopropanecarboxylate**.

Experimental Protocols for Stability Testing

A comprehensive stability study for **Ethyl 2-(hydroxymethyl)cyclopropanecarboxylate** should be conducted to establish its shelf-life and confirm the predicted degradation pathways. [3][14] The following is a general protocol based on ICH guidelines for stability testing of active pharmaceutical ingredients (APIs).[3][7][15]

Materials and Equipment

- **Ethyl 2-(hydroxymethyl)cyclopropanecarboxylate** (multiple batches)
- Controlled environment stability chambers
- Validated analytical methods (e.g., HPLC, GC) for purity and degradation product analysis

- pH meter
- UV-Vis spectrophotometer
- Containers representative of the proposed storage system

Stability Study Design

The study should include long-term, intermediate, and accelerated testing conditions.[\[3\]](#)[\[7\]](#)[\[15\]](#)

Study	Storage Condition	Minimum Duration	Testing Frequency
Long-Term	25°C ± 2°C / 60% RH ± 5% RH	12 months	0, 3, 6, 9, 12 months
Intermediate	30°C ± 2°C / 65% RH ± 5% RH	6 months	0, 3, 6 months
Accelerated	40°C ± 2°C / 75% RH ± 5% RH	6 months	0, 3, 6 months

Forced Degradation Studies

Forced degradation studies should be performed to identify potential degradation products and to demonstrate the specificity of the analytical methods. These studies involve exposing the compound to stress conditions more severe than those used in accelerated stability testing.

- Acidic Conditions: e.g., 0.1 M HCl at 60°C
- Basic Conditions: e.g., 0.1 M NaOH at 60°C
- Oxidative Conditions: e.g., 3% H₂O₂ at room temperature
- Thermal Stress: e.g., 80°C
- Photostability: Exposure to light according to ICH Q1B guidelines

Analytical Testing

At each time point, samples should be analyzed for the following:

- Appearance: Visual inspection for any changes in color or physical state.
- Assay: To determine the concentration of the active substance.
- Purity: To identify and quantify any degradation products.
- Moisture Content: If applicable.

The following diagram illustrates a general workflow for a stability study.

Stability Study Workflow

Study Initiation

Obtain multiple batches of Ethyl 2-(hydroxymethyl)cyclopropanecarboxylate

Develop and validate analytical methods

Write and approve stability protocol

Sample Storage and Testing

Place samples in stability chambers

Pull samples at specified time points

Perform analytical testing

Data Analysis and Reporting

Analyze stability data

Identify degradation products

Determine shelf-life

Generate stability report

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Caption: A generalized workflow for conducting a stability study of a chemical compound.

Conclusion

Ethyl 2-(hydroxymethyl)cyclopropanecarboxylate is a stable compound under recommended storage conditions. However, its bifunctional nature makes it susceptible to hydrolysis and oxidation. A thorough stability testing program is essential to fully understand its degradation profile and to establish an appropriate shelf-life for its intended use in research and drug development. The information and protocols provided in this guide serve as a foundation for designing and executing such studies.

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